

Essential Safety and Logistics for Handling Boc-Met(O)-OH

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Compound of Interest

Compound Name: Boc-Met(O)-Oh

Cat. No.: B558264

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For researchers, scientists, and drug development professionals, the safe and efficient handling of specialized reagents like **Boc-Met(O)-OH** (N- α -t.-Boc-L-methionine-DL-sulfoxide) is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure the integrity of your research and the safety of laboratory personnel. By adhering to these guidelines, you can minimize risks and build a foundation of trust in your laboratory's safety culture.

Physicochemical and Hazard Information

A thorough understanding of the properties and potential hazards of **Boc-Met(O)-OH** is the first step toward safe handling. While comprehensive toxicological data is not readily available, the compound is known to present certain hazards.

Quantitative Data Summary

Property	Value
CAS Number	34805-21-5[1]
Molecular Formula	C ₁₀ H ₁₉ NO ₅ S[2]
Molecular Weight	265.33 g/mol [1]
Appearance	White to slight yellow to beige powder[1]
Melting Point	120-130 °C[2]
Storage Temperature	2-8°C, sealed in a dry, dark place[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[2]

Hazard Identification

Based on available data, **Boc-Met(O)-OH** should be handled as a hazardous substance with the following potential effects:

- Harmful if swallowed (H302)[2]
- Causes skin irritation (H315)[2]
- Causes serious eye irritation (H319)[2]
- May cause respiratory irritation (H335)[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the primary defense against accidental exposure. The following PPE is mandatory when handling **Boc-Met(O)-OH**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a significant splash hazard.	To prevent eye irritation from dust particles or splashes.[2]
Hand Protection	Chemical-resistant nitrile gloves. Gloves must be inspected before use and changed immediately if contaminated.	To prevent skin contact and potential irritation.[2]
Body Protection	A standard laboratory coat must be worn and kept buttoned to protect clothing and skin.	To prevent contamination of personal clothing.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If dust is generated, a NIOSH-approved N95 respirator or higher is necessary.	To avoid inhalation of dust which may cause respiratory tract irritation.[2]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a standardized handling protocol is crucial for minimizing exposure and maintaining the quality of the reagent.

- **Preparation:** Before handling, ensure that the designated work area (preferably a chemical fume hood) is clean and uncluttered. Have all necessary equipment, including weighing paper, spatulas, and waste containers, readily available.
- **Container Equilibration:** Before opening, allow the container of **Boc-Met(O)-OH** to equilibrate to room temperature. This prevents atmospheric moisture from condensing on the cold powder, which could degrade the compound.

- **Weighing:** Conduct all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize inhalation of the powder. Work quickly to minimize exposure of the compound to the atmosphere.
- **Dispensing:** Use clean, dry spatulas and other utensils to handle the powder. Avoid generating dust.
- **Container Sealing:** Immediately after dispensing, securely reseal the container. For long-term storage, consider flushing the container with an inert gas like argon or nitrogen to displace moisture and oxygen.
- **Post-Handling Hygiene:** After handling, wash hands thoroughly with soap and water. Clean all equipment and the work area to remove any residual chemical.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Boc-Met(O)-OH** and any contaminated materials is critical for laboratory safety and environmental compliance. Treat all waste as hazardous.

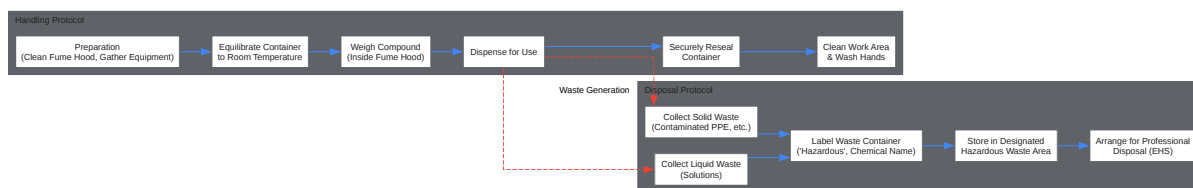
- **Waste Segregation:** Do not mix **Boc-Met(O)-OH** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines.
- **Solid Waste Collection:**
 - Collect all solid waste, including residual **Boc-Met(O)-OH**, contaminated weighing paper, gloves, and other consumables, in a dedicated, leak-proof, and clearly labeled hazardous waste container.
 - The label must include the full chemical name, "**Boc-Met(O)-OH**," and appropriate hazard warnings (e.g., "Irritant").
- **Liquid Waste Collection:**
 - If **Boc-Met(O)-OH** is used in a solution, collect the liquid waste in a sealed and appropriately labeled container that is compatible with the solvent used.
- **Container Storage:** Store the sealed waste container in a designated hazardous waste storage area. This area should be cool, dry, well-ventilated, and away from incompatible

materials.

- Final Disposal: Arrange for the pickup of the hazardous waste with your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not attempt to dispose of this chemical in the general trash or down the drain.

Experimental Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Boc-Met(O)-OH**.



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Safe handling and disposal workflow for **Boc-Met(O)-OH**.

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References

- 1. Boc-Met(O)-OH Novabiochem 34805-21-5 [sigmaaldrich.com]

- 2. BOC-MET(O)-OH | 34805-21-5 [[amp.chemicalbook.com](https://www.chemicalbook.com)]
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